Structural Basis of CFT-2718 Binding to BRD4: A Technical Guide

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Compound of Interest

Compound Name:	*CFT-2718*
Cat. No.:	*B12427761*

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Abstract

CFT-2718 is a potent and selective degrader of Bromodomain-containing protein 4 (BRD4), a key epigenetic reader and transcriptional regulator implicated in various cancers. As a Proteolysis Targeting Chimera (PROTAC), **CFT-2718** functions by inducing the proximity of BRD4 to the E3 ubiquitin ligase Cereblon (CRBN), leading to the ubiquitination and subsequent proteasomal degradation of BRD4. This guide provides an in-depth analysis of the structural basis for **CFT-2718**'s engagement with BRD4, supported by quantitative biochemical and cellular data, and detailed experimental protocols. While a direct crystal structure of the **CFT-2718**/BRD4 complex is not publicly available, structural insights are derived from a proxy structure of a highly similar benzotriazolo-diazepine scaffold bound to the first bromodomain (BD1) of BRD4.

Introduction to BRD4 and Targeted Protein Degradation

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BRD4 is a member of the Bromodomain and Extra-Terminal (BET) family of proteins, which play a crucial role in regulating gene expression by recognizing and binding to acetylated lysine residues on histone tails.[1] This interaction is critical for the recruitment of transcriptional machinery to chromatin, thereby controlling the expression of key oncogenes such as c-Myc.[2] The aberrant activity of BRD4 is a hallmark of numerous malignancies, making it a prime target for therapeutic intervention.

Targeted protein degradation using PROTACs represents a novel therapeutic modality that offers several advantages over traditional inhibition.[2] Instead of merely blocking the function of a target protein, PROTACs eliminate the protein from the cell, offering the potential for a more profound and durable pharmacological effect. **CFT-2718** is a heterobifunctional molecule composed of a ligand that binds to BRD4, a linker, and a ligand that recruits the E3 ubiquitin ligase CRBN.[2] This ternary complex formation facilitates the transfer of ubiquitin to BRD4, marking it for degradation by the proteasome.

Structural Basis of **CFT-2718** Engagement with BRD4

The Benzotriazoloazepine Scaffold: A Proxy for **CFT-2718** Binding

CFT-2718 utilizes a benzotriazoloazepine-based ligand to bind to the bromodomains of BRD4. To understand the molecular interactions underpinning this binding, we can refer to the crystal structure of a closely related benzotriazolo-diazepine scaffold in complex with the first bromodomain (BD1) of human BRD4 (PDB ID: 4Z1S). This structure provides a high-resolution model for the binding mode of the BRD4-targeting component of **CFT-2718**.

The BRD4 bromodomain consists of a left-handed bundle of four alpha-helices (αZ, αA, αB, αC) that form a hydrophobic pocket, the acetyl-lysine binding site. The key interactions observed in the proxy structure, and therefore inferred for **CFT-2718**, are:

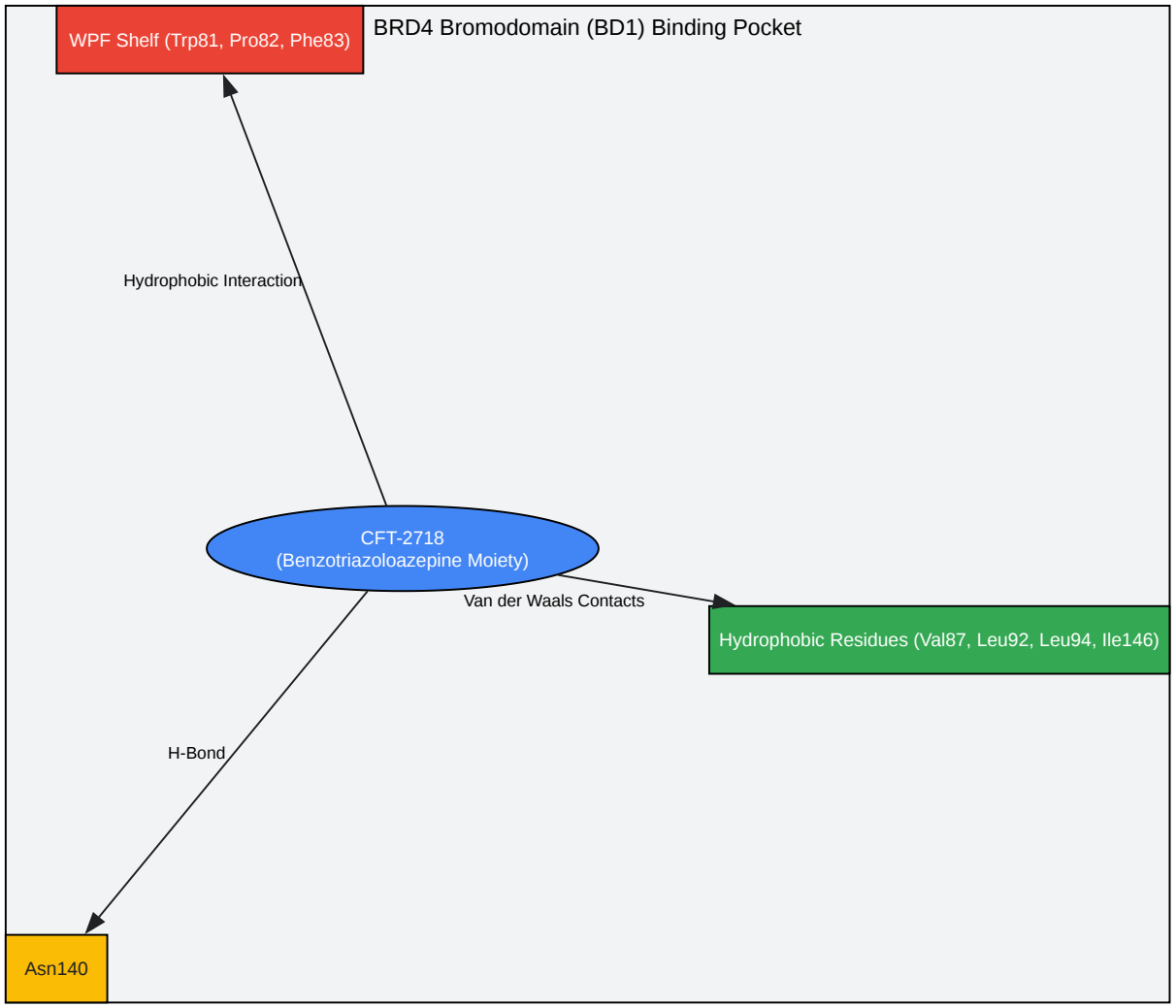
- Hydrogen Bonding: A critical hydrogen bond is formed between a nitrogen atom in the diazepine ring of the ligand and the side chain of asparagine 140 (Asn140) in the BRD4 bromodomain. This interaction mimics the recognition of the acetylated lysine side chain of histones.

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- Hydrophobic Interactions: The aromatic rings of the benzotriazoloazepine scaffold are nestled within the hydrophobic pocket created by conserved residues, including tryptophan 81 (Trp81), proline 82 (Pro82), and phenylalanine 83 (Phe83), often referred to as the "WPF shelf." These interactions are crucial for the affinity and stability of the binding.

- Van der Waals Contacts: Numerous van der Waals forces between the ligand and surrounding residues in the binding pocket, such as valine 87 (Val87), leucine 92 (Leu92), leucine 94 (Leu94), and isoleucine 146 (Ile146), further contribute to the high-affinity interaction.

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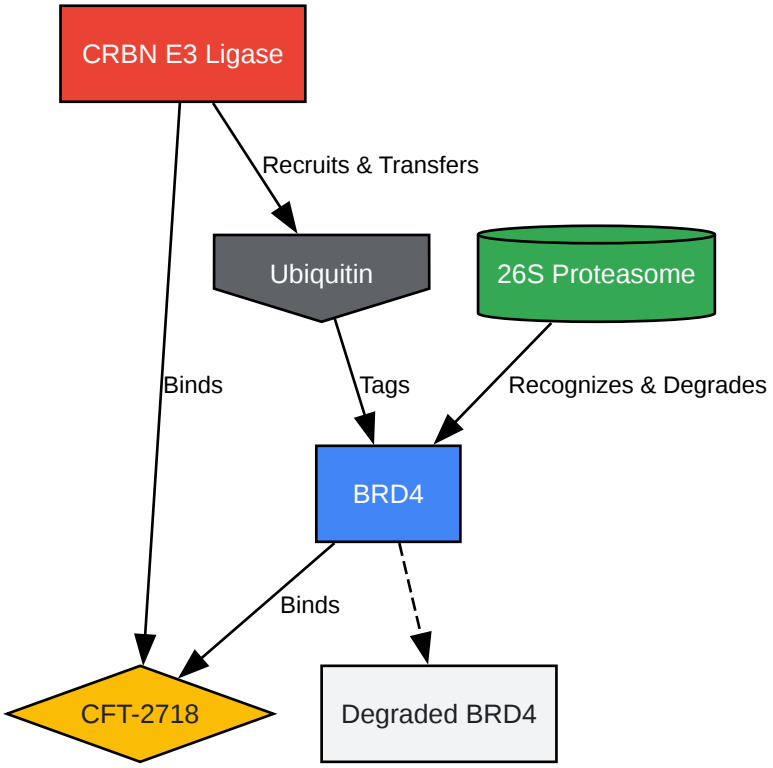
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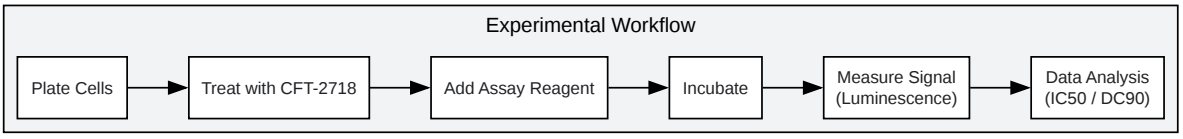
Key interactions of the **CFT-2718** BRD4-binding moiety.

Ternary Complex Formation and BRD4 Degradation

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The ultimate function of **CFT-2718** is to induce the degradation of BRD4. This is achieved through the formation of a ternary complex involving BRD4, **CFT-2718**, and the E3 ligase Cereblon (CRBN). The linker component of **CFT-2718** plays a crucial role in positioning BRD4 and CRBN in a favorable orientation for the ubiquitination of BRD4 by the E3 ligase complex. Lysine residues on the surface of BRD4 are then tagged with ubiquitin, marking the protein for recognition and degradation by the 26S proteasome.





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